# Quantum Tunneling of Magnetization in TbPc$_2$: A Technical Guide

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## Abstract

The neutral bis(phthalocyaninato)terbium(III) complex (**TbPc$_2$**), a prototypical single-molecule magnet (SMM), has garnered significant attention for its potential applications in high-density data storage, quantum computing, and spintronics. A key quantum mechanical phenomenon governing its magnetic behavior at low temperatures is the quantum tunneling of magnetization (QTM). This process allows the magnetic moment of the molecule to reverse its orientation by tunneling through an energy barrier that would be insurmountable by classical thermal activation. This technical guide provides an in-depth analysis of the core principles of QTM in **TbPc$_2$**, detailing the experimental methodologies used to probe this phenomenon and presenting key quantitative data. It further illustrates the underlying physical pathways and experimental workflows through detailed diagrams.

## Introduction to Quantum Tunneling of Magnetization in **TbPc$_2$**

Single-molecule magnets (SMMs) are individual molecules that exhibit magnetic hysteresis, a characteristic of bulk magnets, at the molecular level. This behavior arises from a large energy barrier (Ueff) that separates two stable magnetic ground states with opposite spin orientations. At sufficiently high temperatures, the magnetization can reverse by thermal activation over this

barrier. However, as the temperature approaches absolute zero, quantum mechanics provides an alternative pathway: quantum tunneling of magnetization (QTM).

In the **TbPc$_2$** molecule, the magnetic properties are primarily dictated by the central Terbium(III) ion. The strong spin-orbit coupling of the $Tb^{3+}$ ion (J=6 ground multiplet) and the crystal field environment created by the two phthalocyanine ligands lead to a significant magnetic anisotropy and a large energy barrier for magnetization reversal. However, the symmetry of the molecule is not perfectly axial, and this departure from ideal D4d symmetry can promote QTM. [1]

A crucial factor in the QTM of **TbPc$_2$** is the hyperfine interaction between the 4f electrons and the nuclear spin of the $^{159}$Tb isotope (I = 3/2). This interaction leads to a splitting of the electronic energy levels into multiple nuclear spin sublevels. At zero magnetic field, these hyperfine interactions can open tunneling channels, allowing for the reversal of magnetization. [2] The rate of this tunneling is highly sensitive to the molecular environment, including the crystal packing and the presence of solvent molecules, which can alter the molecular symmetry and intermolecular interactions.[3]

## Quantitative Data

The following tables summarize key quantitative parameters related to the quantum tunneling of magnetization in **TbPc$_2$** and its derivatives, compiled from various studies. These parameters are crucial for understanding and comparing the magnetic properties of these SMMs.

Table 1: Effective Energy Barrier (Ueff) and Blocking Temperature (TB)

| Compound | Ueff (K) | TB (K) | Measurement Conditions | Reference |
|---|---|---|---|---|
| TbPc$_2$ (crystalline) | ~740 | ~10 (hysteresis opening) | AC susceptibility | [3] |
| TbPc$_2$·CH$_2$Cl$_2$ | ~790 | ~10 (hysteresis opening) | AC susceptibility | [3] |
| Tb$_2$@C$_{79}$N | 757 ± 4 | 24 (100-s blocking) | SQUID magnetometry | [4] |

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Note: TB can be defined in different ways, such as the temperature at which magnetic hysteresis opens or the temperature corresponding to a specific relaxation time (e.g., 100 s). The measurement conditions significantly influence the observed values.

Table 2: Magnetic Relaxation Time ($\tau$) and Tunnel Splitting ($\Delta$)

| Compound | $\tau_{QTM}$ (s) | $\Delta$ ($\mu$K) | Measurement Conditions | Reference |
|---|---|---|---|---|
| $[^{159}TbPc_2]$ | - | ≈1 | Hysteresis loop analysis | [2] |
| $Tb_2@C_{79}N$ | 16462 ± 1230 | - | Magnetization decay at 0 T | [4] |

Note: The quantum tunneling relaxation time ($\tau_{QTM}$) represents the relaxation time in the low-temperature regime where tunneling dominates. Tunnel splitting ($\Delta$) is often indirectly inferred from experimental data.

# Experimental Protocols

The characterization of QTM in **TbPc$_2$** relies on sensitive magnetometry techniques. Below are detailed methodologies for two key experiments.

## AC Susceptibility Measurements

AC susceptibility measurements are a powerful tool for probing the dynamics of magnetic relaxation. By applying a small, oscillating magnetic field, one can determine the in-phase ($\chi'$) and out-of-phase ($\chi''$) components of the magnetic susceptibility as a function of temperature and frequency. A peak in the out-of-phase component indicates a characteristic relaxation time of the magnetization that matches the inverse of the AC frequency.

Methodology:

- Sample Preparation: A crystalline or powder sample of **TbPc$_2$** is typically placed in a gelatin capsule or a straw, ensuring it is well-packed and immobilized. The mass of the sample is accurately recorded.

- Instrumentation: A SQUID magnetometer equipped with an AC measurement option (e.g., Quantum Design MPMS or PPMS) is used.

- Measurement Parameters:

  - AC Field Amplitude (HAC): A small AC field, typically between 1 and 10 Oe, is applied to probe the linear response regime.

  - Frequency (f): Measurements are performed over a range of frequencies, commonly from 0.1 Hz to 10 kHz.

  - DC Field (HDC): To probe the field dependence of the relaxation, a static DC magnetic field can be superimposed on the AC field. To observe zero-field QTM, HDC is set to 0 Oe. To suppress QTM and isolate thermally activated processes, a DC field (e.g., 2000 Oe) can be applied.[5]

  - Temperature (T): The temperature is swept over a range where magnetic relaxation is expected, typically from 1.8 K to 50 K.

- Data Acquisition: For each frequency, the in-phase ($\chi'$) and out-of-phase ($\chi''$) susceptibility are recorded as the temperature is varied.

- Data Analysis:

  - Arrhenius Plot: The relaxation time ($\tau$) is determined from the peak of the $\chi''$ vs. T plot ($\tau = 1 / 2\pi f$). An Arrhenius plot of $\ln(\tau)$ vs. $1/T$ is constructed.

  - Energy Barrier (Ueff): In the high-temperature regime, the data is fitted to the Arrhenius law ($\tau = \tau_0 \exp(U_{eff}/k_B T)$) to extract the effective energy barrier for thermal relaxation.

  - Quantum Tunneling Regime: At low temperatures, a deviation from the linear Arrhenius behavior, where the relaxation time becomes temperature-independent, is indicative of the dominance of quantum tunneling.

## SQUID Magnetometry for Hysteresis Measurements

Direct current (DC) SQUID magnetometry is used to measure the static magnetic moment of a sample as a function of an applied magnetic field, yielding a magnetic hysteresis loop. The

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presence of steps or a waist-restricted shape in the hysteresis loop at low temperatures is a hallmark of QTM.
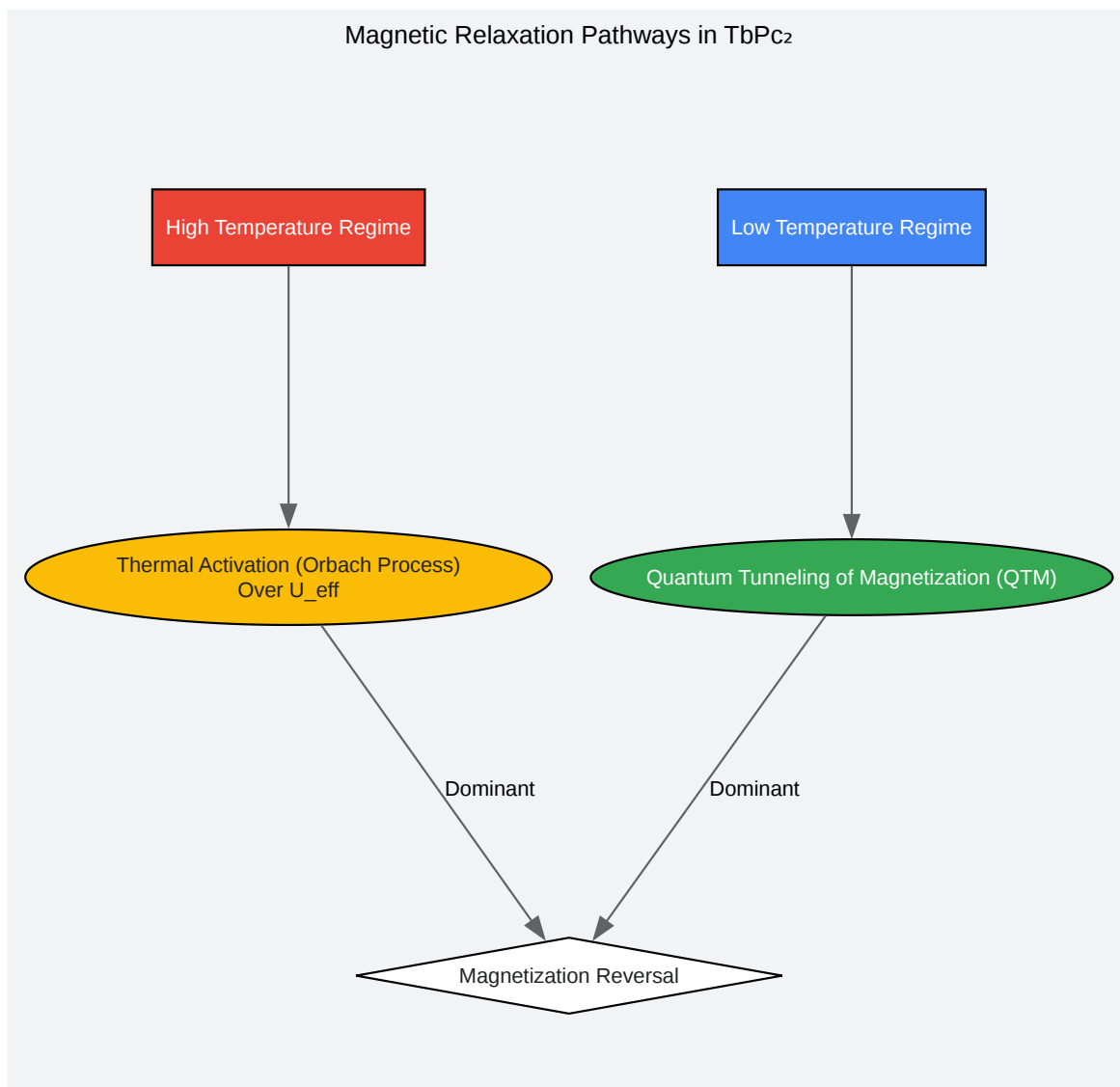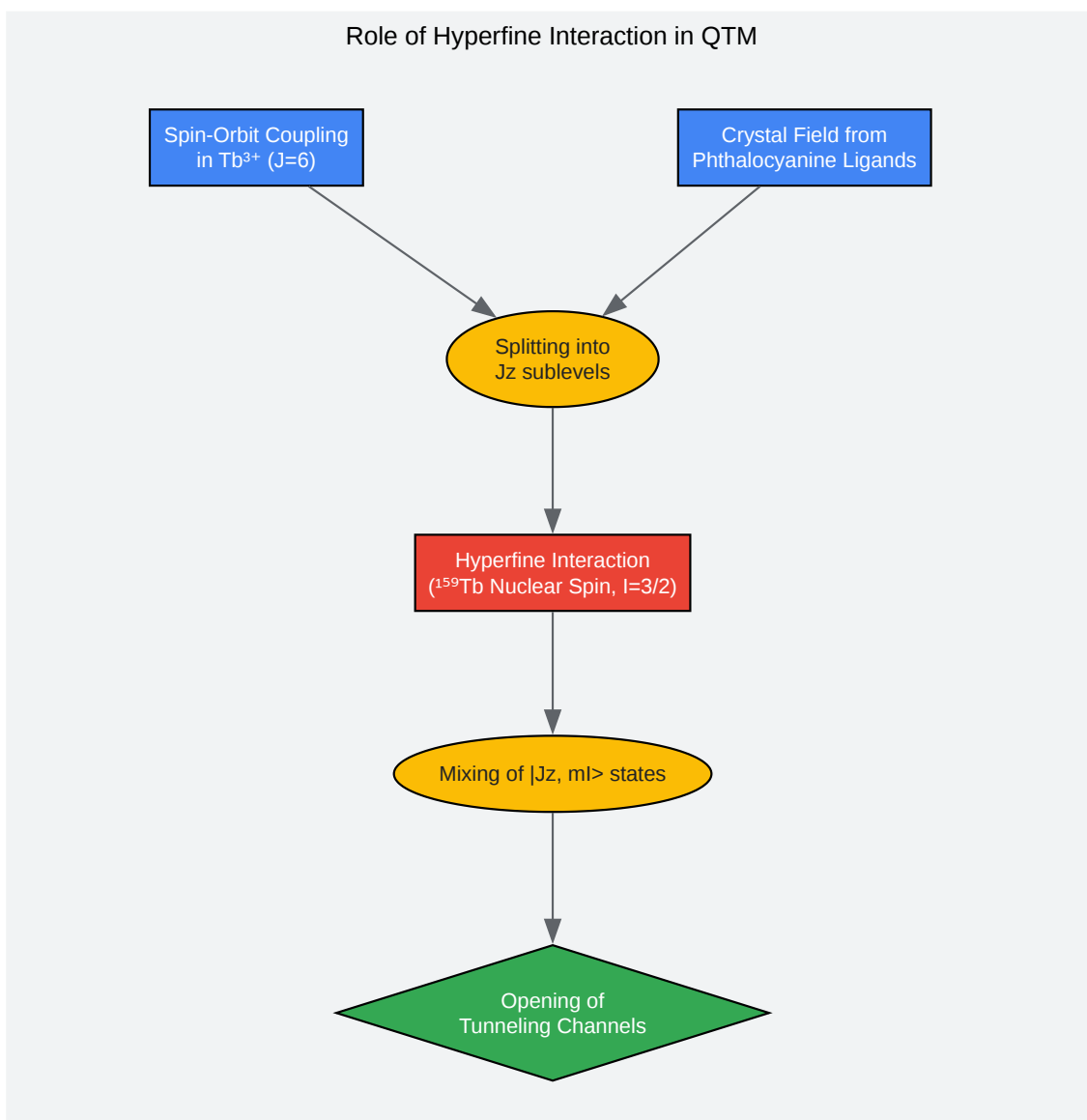
Methodology:

- Sample Preparation: A single crystal of **TbPc$_2$** is oriented with its easy magnetic axis parallel to the applied magnetic field. For powder samples, the molecules are randomly oriented. The sample is mounted on a suitable holder.

- Instrumentation: A SQUID magnetometer (e.g., Quantum Design MPMS) is used.

- Measurement Parameters:

  - Temperature (T): The measurement is performed at a very low temperature, typically below the blocking temperature (e.g., 1.8 K), to minimize thermal relaxation effects.

  - Magnetic Field (H): The magnetic field is swept from a large positive value to a large negative value and back. The range of the field sweep should be sufficient to achieve magnetic saturation.

  - Sweep Rate: The rate at which the magnetic field is swept can influence the shape of the hysteresis loop. Faster sweep rates are more likely to reveal features related to slow relaxation processes.

- Data Acquisition: The magnetic moment (M) of the sample is recorded at discrete field intervals throughout the sweep.

- Data Analysis:

  - Hysteresis Loop: The M vs. H data is plotted to visualize the hysteresis loop.

  - Coercivity and Remanence: The coercive field (the field required to bring the magnetization to zero) and the remanent magnetization (the magnetization at zero field) are determined.

  - QTM Steps: The presence of steps in the hysteresis loop at specific magnetic fields indicates resonant quantum tunneling between different energy levels. The field at which
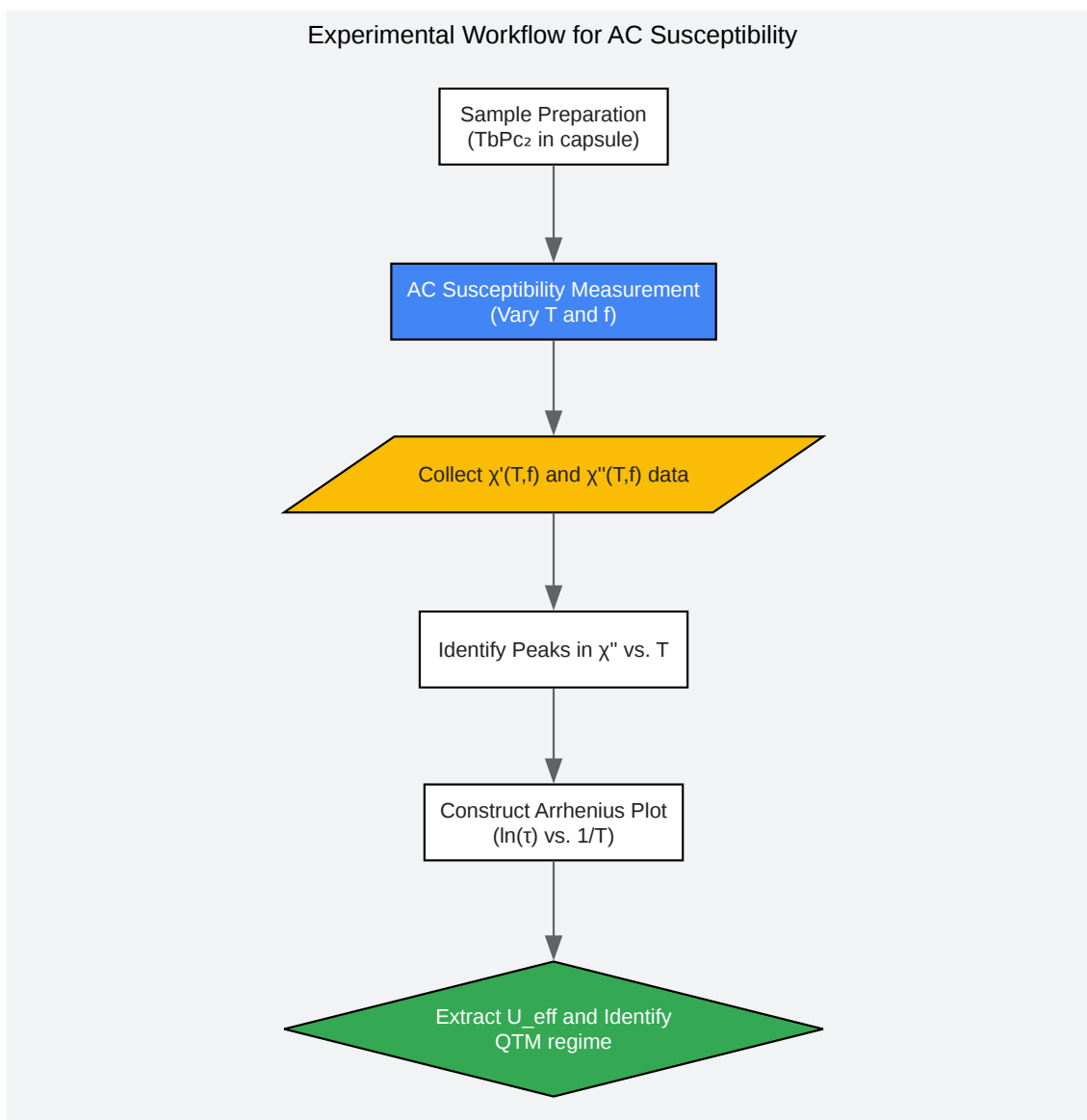
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these steps occur can provide information about the energy level structure of the molecule. A "butterfly" shape, where the hysteresis loop closes at zero field, is often indicative of fast QTM.[1]

# Visualization of Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate the key concepts and experimental workflows discussed in this guide.

Magnetic Relaxation Pathways in TbPc$_2$

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Role of Hyperfine Interaction in QTM

Spin-Orbit Coupling
in $Tb^{3+}$ (J=6)

Crystal Field from
Phthalocyanine Ligands

Splitting into
Jz sublevels

Hyperfine Interaction
($^{159}Tb$ Nuclear Spin, I=3/2)

Mixing of |Jz, mI> states

Opening of
Tunneling Channels

Experimental Workflow for AC Susceptibility

Sample Preparation
($TbPc_2$ in capsule)

↓

AC Susceptibility Measurement
(Vary T and f)

↓

Collect $\chi'(T,f)$ and $\chi''(T,f)$ data

↓

Identify Peaks in $\chi''$ vs. T

↓

Construct Arrhenius Plot
($\ln(\tau)$ vs. 1/T)

↓

Extract U_eff and Identify
QTM regime

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- To cite this document: BenchChem. [Quantum Tunneling of Magnetization in TbPc$_2$: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1634351#quantum-tunneling-of-magnetization-in-tbpc]

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